

Technical Support Center: Egfr-IN-97 Kinase Profiling

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Compound of Interest

Compound Name: *Egfr-IN-97*

Cat. No.: *B12378550*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the off-target effects of the EGFR inhibitor, **Egfr-IN-97**. This resource is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Egfr-IN-97** and what is its primary target?

Egfr-IN-97 is a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR). It demonstrates inhibitory activity against mutant forms of EGFR, including the L858R/T790M/C797S and Del19/T790M/C797S mutations, with IC₅₀ values of 0.42 μ M and 0.41 μ M in Ba/F3 cells, respectively.^{[1][2]} It has been shown to promote apoptosis in NCI-H1975 cells harboring the L858R/T790M/C797S EGFR mutation at a concentration of 0.8 μ M.^{[1][2][3]}

Q2: What are off-target effects and why are they a concern for kinase inhibitors like **Egfr-IN-97**?

Off-target effects refer to the unintended interaction of a drug with proteins other than its intended target. For kinase inhibitors, which often target the highly conserved ATP-binding site,

off-target binding to other kinases is a common phenomenon.[4] These unintended interactions can lead to unexpected cellular responses, toxicity, or side effects, making it crucial to characterize the selectivity of a kinase inhibitor. A thorough understanding of off-target effects is vital for interpreting experimental results accurately and for the clinical development of a drug. [5][6]

Q3: How can I assess the kinase selectivity profile of **Egfr-IN-97** in my experiments?

Several methods are available to determine the kinase selectivity of an inhibitor. A common approach is to perform a kinase panel screen where the inhibitor is tested against a large number of purified kinases at a fixed concentration (e.g., 1 μ M). This provides a broad overview of potential off-target interactions. For kinases that show significant inhibition in the initial screen, dose-response experiments should be conducted to determine the IC₅₀ values. This allows for a more quantitative assessment of the inhibitor's potency against off-targets.

Troubleshooting Guide

Problem 1: I am observing unexpected phenotypes or toxicity in my cell-based assays with **Egfr-IN-97** that cannot be explained by EGFR inhibition alone.

- Possible Cause: This could be due to the inhibition of one or more off-target kinases. The observed phenotype might be a result of the inhibitor affecting signaling pathways independent of EGFR.
- Troubleshooting Steps:
 - Perform a Kinase Selectivity Screen: If not already done, subject **Egfr-IN-97** to a broad kinase panel screen to identify potential off-target kinases.
 - Consult Public Kinome Profiling Data: While specific data for **Egfr-IN-97** is limited, reviewing kinome profiling data for structurally similar or well-characterized EGFR inhibitors (e.g., Osimertinib) can provide insights into likely off-target families.
 - Validate Off-Target Engagement in Cells: Use techniques like Western blotting to check the phosphorylation status of known substrates of the identified off-target kinases in your treated cells.

- Rescue Experiments: If a specific off-target is suspected, try to rescue the phenotype by overexpressing a drug-resistant mutant of the off-target kinase or by using a more selective inhibitor for that kinase as a comparison.

Problem 2: My in vitro kinase assay results for **Egfr-IN-97**'s off-targets are not correlating with my cellular assay results.

- Possible Cause: Discrepancies between in vitro and cellular activity can arise from several factors, including cell permeability of the compound, intracellular ATP concentrations (which can compete with ATP-competitive inhibitors), and the presence of scaffolding proteins or regulatory subunits in the cellular context that are absent in a purified kinase assay.
- Troubleshooting Steps:
 - Assess Cell Permeability: Ensure that **Egfr-IN-97** can effectively penetrate the cell membrane to reach its intracellular targets.
 - Perform Cellular Target Engagement Assays: Employ methods like the Cellular Thermal Shift Assay (CETSA) or NanoBRET to confirm that **Egfr-IN-97** is binding to the suspected off-target kinases within the cell.
 - Consider the Cellular Environment: Be aware that the kinase conformation and activity can be different in a cellular milieu compared to an in vitro setting.

Quantitative Data on Kinase Selectivity

While a comprehensive public kinome scan for **Egfr-IN-97** is not available, the following table summarizes the on-target activity of **Egfr-IN-97** based on available data. For the purpose of illustrating a typical off-target profile for a third-generation EGFR inhibitor, data for a well-characterized inhibitor, Osimertinib, is provided as a reference.

Table 1: On-Target Activity of **Egfr-IN-97**

Cell Line	EGFR Mutation Status	IC50 (μM)
Ba/F3	L858R/T790M/C797S	0.42
Ba/F3	Del19/T790M/C797S	0.41

Data sourced from MedChemExpress.[\[1\]](#)[\[2\]](#)

Table 2: Representative Off-Target Profile of a Third-Generation EGFR Inhibitor (Osimertinib)

Kinase	% Inhibition @ 1 μ M	IC50 (nM)	Kinase Family
EGFR (L858R/T790M)	100	<1	Tyrosine Kinase
BLK	98	25	Tyrosine Kinase
BTK	85	120	Tyrosine Kinase
ERBB2	95	4	Tyrosine Kinase
ERBB4	92	24	Tyrosine Kinase
FAK	55	>1000	Tyrosine Kinase
FGR	78	250	Tyrosine Kinase
LCK	88	98	Tyrosine Kinase
SRC	75	350	Tyrosine Kinase
YES1	82	180	Tyrosine Kinase

This data is representative and intended to guide researchers on potential off-target kinase families that could be investigated for **Egfr-IN-97**.

Experimental Protocols

Protocol 1: In Vitro Kinase Profiling using ADP-Glo™ Kinase Assay

This protocol describes a general method for assessing the inhibitory activity of a compound against a panel of kinases.

- Prepare Kinase Reactions:
 - In a 384-well plate, add 2.5 μ L of a 2X kinase/buffer solution.

- Add 0.5 μ L of the test compound (e.g., **Egfr-IN-97**) at various concentrations.
- Initiate the kinase reaction by adding 2 μ L of a 2.5X substrate/ATP solution.
- Incubate the plate at room temperature for 1 hour.
- Terminate Reaction and Detect ADP:
 - Add 5 μ L of ADP-Glo™ Reagent to stop the kinase reaction and deplete the remaining ATP.
 - Incubate for 40 minutes at room temperature.
 - Add 10 μ L of Kinase Detection Reagent to convert ADP to ATP and induce a luminescent signal.
 - Incubate for 30 minutes at room temperature.
- Measure Luminescence:
 - Read the luminescence signal using a plate reader.
 - Calculate the percentage of kinase inhibition relative to a DMSO control.
 - Determine IC₅₀ values by plotting the percent inhibition against the logarithm of the inhibitor concentration.

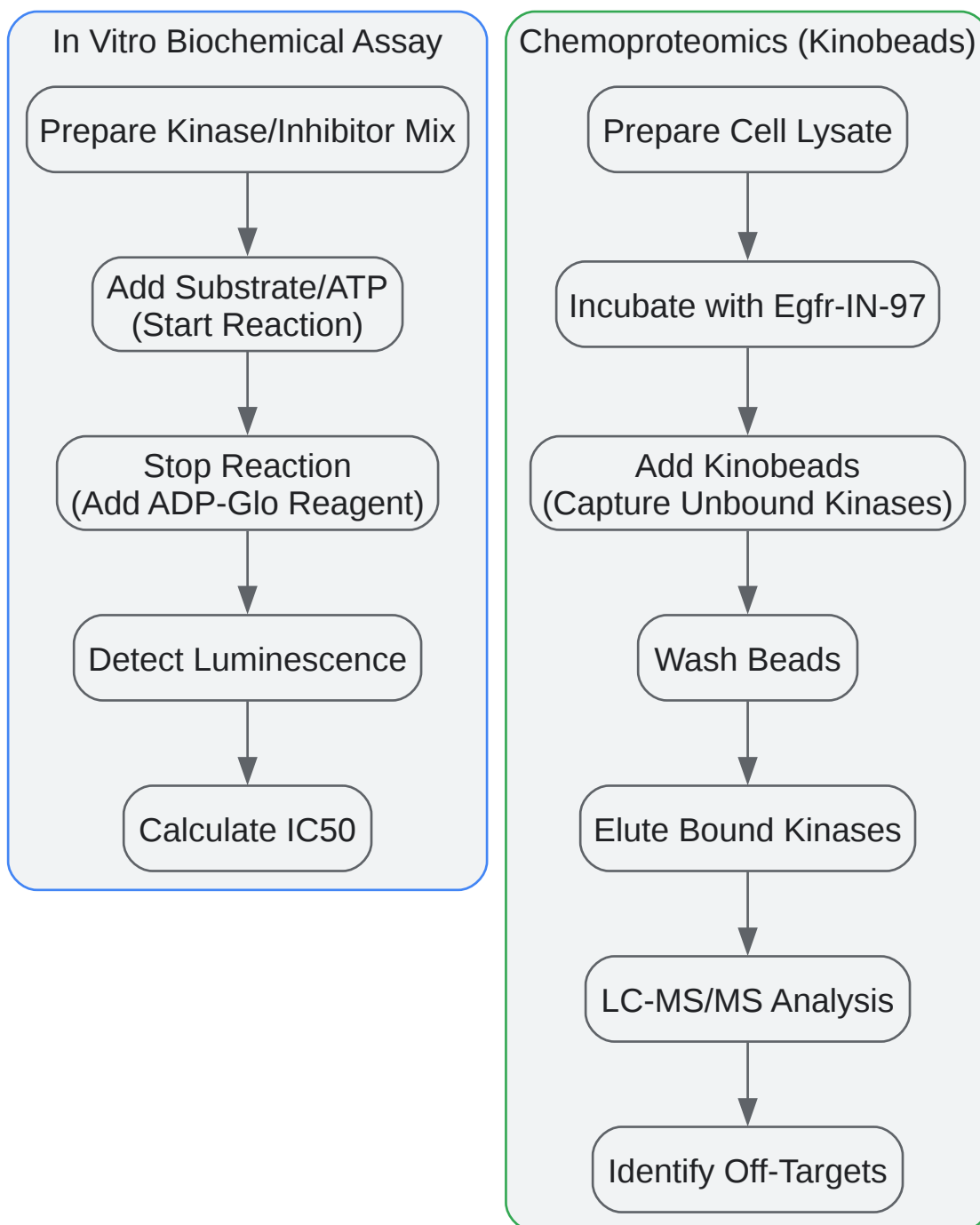
Protocol 2: Chemoproteomic Kinase Inhibitor Profiling using Kinobeads

This method allows for the assessment of inhibitor binding to endogenous kinases in a cellular lysate.

- Cell Lysate Preparation:
 - Harvest and lyse cells (e.g., using a non-denaturing lysis buffer).
 - Determine the protein concentration of the lysate.
- Competitive Binding:

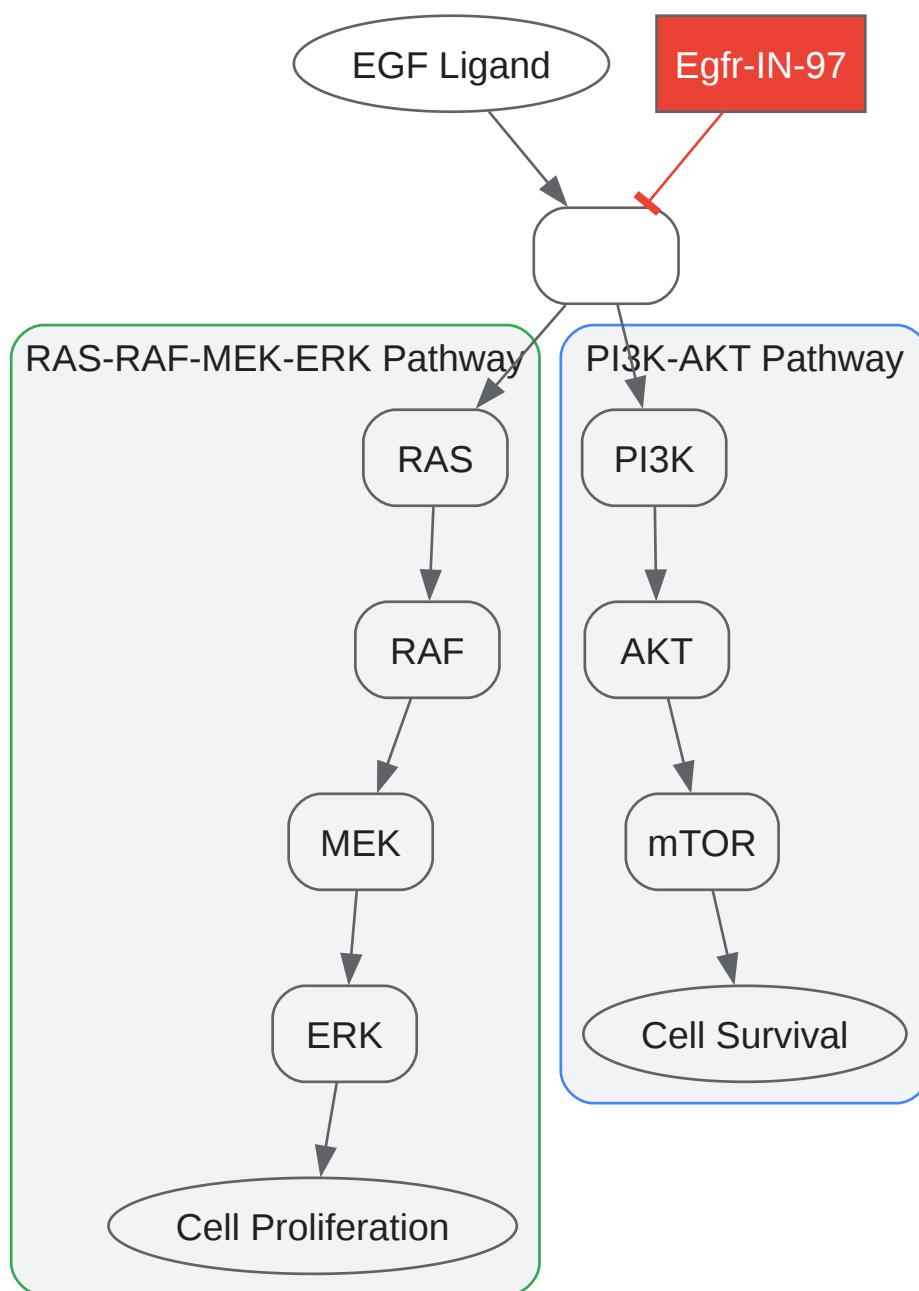
- Incubate the cell lysate with varying concentrations of the test inhibitor (**Egfr-IN-97**) or a DMSO control for 45-60 minutes at 4°C.
- Kinase Enrichment:
 - Add kinobeads (broad-spectrum kinase inhibitors immobilized on a resin) to the lysate and incubate for 30-60 minutes at 4°C to capture kinases not bound by the free inhibitor.
- Washing and Elution:
 - Wash the beads several times to remove non-specifically bound proteins.
 - Elute the bound kinases from the beads.
- Mass Spectrometry Analysis:
 - Digest the eluted proteins into peptides.
 - Analyze the peptide mixture by quantitative mass spectrometry (e.g., LC-MS/MS).
 - Identify and quantify the kinases that were pulled down. The abundance of each kinase will be inversely proportional to its binding affinity for the test inhibitor.

Visualizations



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Caption: Workflow for in vitro and cell-based kinase inhibitor profiling.



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Caption: Simplified EGFR signaling pathway and the point of inhibition by **Egfr-IN-97**.

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